

Navigating Chemical Disposal in the Laboratory: A General Guide

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Compound of Interest

Compound Name: SD-70
Cat. No.: B15583486

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Initial searches for "**SD-70**" did not identify a specific chemical substance; the designation is more commonly associated with products such as the EMD SD70 series of diesel-electric locomotives, DIN connectors, and alarm system components.[1][2][3][4] Given the context of laboratory safety and chemical handling for an audience of researchers and scientists, this guide provides a general framework for the proper disposal of hazardous laboratory chemicals.

Proper management of chemical waste is a critical component of laboratory safety and environmental responsibility. Adherence to established protocols minimizes risks to personnel and ensures compliance with regulatory standards. The following procedures offer a generalized methodology for the safe disposal of hazardous chemical waste.

General Chemical Waste Disposal Procedures

It is the responsibility of the waste generator to determine if a waste is hazardous.[5] This can often be ascertained from the substance's Safety Data Sheet (SDS), the process that generated the waste, and knowledge of its chemical properties, such as toxicity, reactivity, ignitability, or corrosivity.[5]

Step 1: Waste Identification and Segregation

- **Characterization:** Determine the chemical composition and hazardous properties of the waste. Never dispose of unknown chemicals.
- **Segregation:** Do not mix incompatible waste streams. For instance, halogenated and non-halogenated solvents should typically be collected in separate containers.[6] Acids and bases should also be segregated from other waste types.[6]

Step 2: Container Selection and Labeling

- **Container Compatibility:** Ensure the waste container is made of a material compatible with the chemical waste it will hold. The container must be in good condition, free of leaks or cracks, and have a secure lid.[7]
- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name(s) of the contents.[7] Chemical formulas or abbreviations are generally not acceptable. The date when waste is first added to the container should also be recorded.

Step 3: Storage

- **Secure Storage:** Store waste containers in a designated, well-ventilated area, away from sources of ignition.[8]
- **Secondary Containment:** It is best practice to store waste containers in secondary containment to capture any potential leaks or spills.[7]
- **Closed Containers:** Keep waste containers closed at all times, except when adding waste.[7]

Step 4: Disposal and Removal

- **Authorized Removal:** Hazardous waste must be disposed of through authorized channels, typically a facility's Environmental Health & Safety (EHS) department or a licensed hazardous waste contractor.[5][6]
- **Regulatory Compliance:** Hazardous waste must be transported by registered transporters to a permitted treatment, storage, or disposal facility.[5] Never pour chemical waste down the

drain unless specifically authorized and the facility is equipped with appropriate neutralization systems.[6][9]

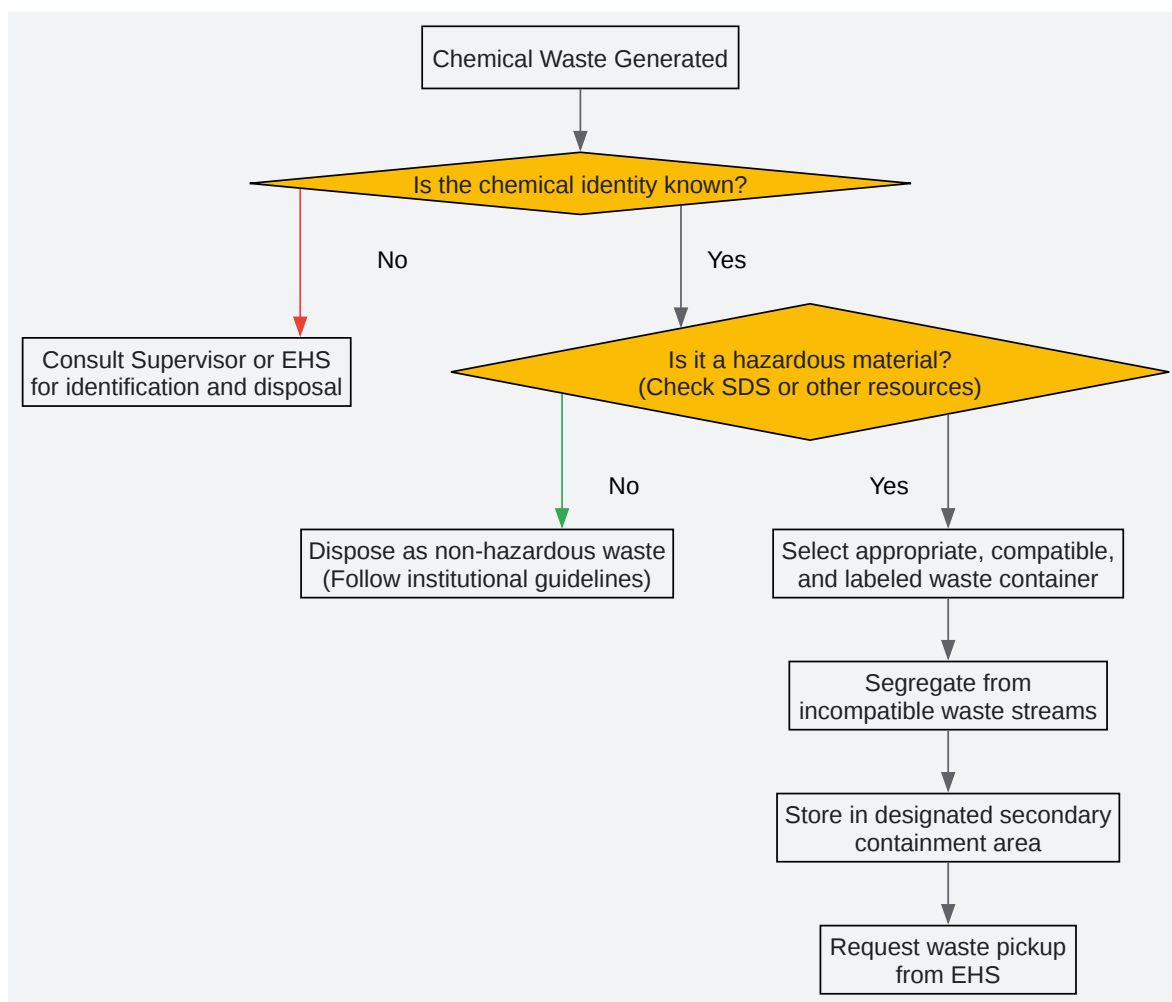
Summary of Common Laboratory Waste Categories and Disposal

Waste Category	Examples	Key Disposal Procedures
Halogenated Solvents	Dichloromethane, Chloroform	Collect in a designated, clearly labeled, compatible container. Do not mix with non-halogenated solvents.
Non-Halogenated Solvents	Acetone, Ethanol, Hexanes	Collect in a designated, clearly labeled, compatible container. Do not mix with halogenated solvents.[6]
Aqueous Acidic & Basic Waste	Hydrochloric acid solutions, Sodium hydroxide solutions	Collect in separate, compatible containers. Neutralization may be permissible in labs with active neutralization systems, but consult with EHS first.[6]
Acutely Hazardous Waste (P-listed)	Sodium azide, Osmium tetroxide	These have very strict accumulation limits.[10] The original containers must also be treated as hazardous waste.[6] Collection must be requested promptly once limits are reached.[10]
Contaminated Solid Waste	Contaminated labware, gloves, paper towels	Package in a suitable container or bag, and label with the contaminating chemical. Dispose of through the hazardous waste stream. [7]
Empty Chemical Containers	---	Containers of non-acutely hazardous chemicals should be triple-rinsed with a suitable solvent.[7] The rinsate must be collected as hazardous waste. [7] After rinsing and air-drying, deface the label and dispose

of the container in the
appropriate receptacle (e.g.,
glass disposal box).[6]

General Workflow for Laboratory Chemical Disposal

The following diagram illustrates a typical decision-making process for the disposal of chemical waste in a laboratory setting.



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Caption: Workflow for the identification and disposal of laboratory chemical waste.

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